

Application Note: Precision Knockout of Endothelin-1 (EDN1) Using CRISPR/Cas9 RNP Complexes

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Compound of Interest

Compound Name: *Endothelin-1*

CAS No.: 123626-67-5

Cat. No.: B181129

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Abstract

Endothelin-1 (ET-1), encoded by the EDN1 gene, is a potent 21-amino acid vasoconstrictor peptide critical in vascular physiology, fibrosis, and oncology.[1][2] Standard plasmid-based CRISPR approaches often fail in primary endothelial cells (e.g., HUVECs) due to DNA toxicity and low transfection efficiency. This Application Note details a Ribonucleoprotein (RNP)-based knockout strategy. By delivering purified Cas9 protein complexed with synthetic gRNA, we achieve high editing efficiency (>80%) with minimal cytotoxicity. This protocol includes a self-validating workflow combining genotypic analysis (T7E1/Sanger) with phenotypic verification via ELISA for the secreted peptide.

Phase 1: Experimental Strategy & Design

Target Selection Logic

The EDN1 gene produces a large precursor (pre-pro-**endothelin-1**) which is proteolytically cleaved into the mature 21-amino acid active peptide.

- Strategic Error: Targeting the region coding for the mature 21-aa peptide is risky; small in-frame indels might still result in a functional (albeit mutant) peptide.
- Correct Strategy: Target Exon 2 or the early region of Exon 3. This disrupts the reading frame upstream of the mature peptide sequence, ensuring that no functional ET-1 is secreted.

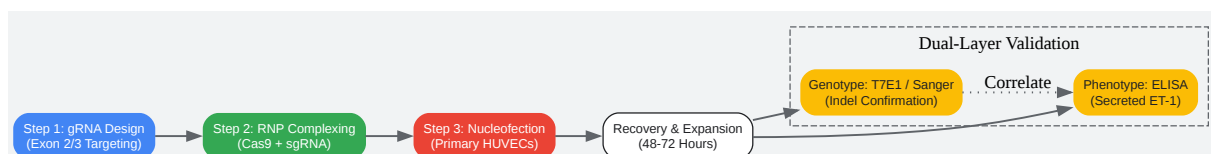
The "Self-Validating" System

A robust experiment requires internal checks to distinguish between "failed transfection" and "successful negative result."

Component	Role	Specificity
Target RNP	EDN1 Knockout	Multi-guide approach (2-3 sgRNAs spaced 50bp apart) to induce fragment deletion.
Negative Control	Baseline	Non-Targeting (NT) gRNA (Scramble).
Positive Control	Transfection Efficiency	CD81 or B2M targeting gRNA (surface proteins easily stained via FACS).
Phenotype Check	Functional Validation	ELISA on cell culture supernatant (ET-1 is secreted).

Workflow Visualization

The following diagram outlines the logical flow from design to validation.



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Caption: Figure 1. Integrated workflow for EDN1 knockout. Parallel validation ensures editing correlates with loss of protein secretion.

Phase 2: Detailed Protocol (RNP Electroporation)

Scope: Optimized for Primary HUVECs (Human Umbilical Vein Endothelial Cells).[3][4]

Rationale: HUVECs are notoriously hard to transfect with plasmids. RNPs enter the nucleus immediately without transcription/translation, bypassing intracellular DNA sensors that trigger apoptosis.

Reagents & Equipment

- Cas9 Nuclease: Recombinant *S. pyogenes* Cas9 NLS (e.g., IDT Alt-R or Synthego).
- gRNA: Synthetic sgRNA (chemically modified for stability).
 - EDN1 Target Sequence (Example): 5'- GCTGCGTCCGTATGGACTTG -3' (Exon 2).
- Transfection System: Lonza 4D-Nucleofector (Pulse code CA-167) or Thermo Neon (1350V, 30ms, 1 pulse).
- Buffer: P5 Primary Cell Solution (Lonza) or Buffer R (Neon).

Step-by-Step Procedure

Step 1: RNP Complex Assembly

Timing: 30 minutes prior to transfection.

- Resuspend sgRNA to 100 μ M in Nuclease-Free Duplex Buffer.
- Mix:
 - 1.2 μ L sgRNA (100 μ M)
 - 1.0 μ L Cas9 Protein (60 μ M)
 - 2.8 μ L Resuspension Buffer R/P5

- Total Vol: 5 μ L
- Incubate: 15-20 minutes at Room Temperature (RT). This forms the RNP complex.[3][5]

Step 2: Cell Preparation

- Harvest HUVECs at 70-80% confluency. Do not over-trypsinize; neutralize immediately.
- Count cells.[3][6] You need 2×10^5 cells per reaction.
- Centrifuge (200 x g, 5 min) and aspirate supernatant completely.
- Resuspend cell pellet carefully in 20 μ L of Nucleofection Buffer (containing the RNP complex from Step 1).

Step 3: Electroporation

- Transfer the 25 μ L mixture (Cells + RNP) to the electroporation cuvette/tip.
- Pulse:
 - Lonza 4D: Program CA-167 (HUVEC optimized).
 - Neon: 1350 V / 30 ms / 1 pulse.
- Immediately transfer cells into 500 μ L of pre-warmed, antibiotic-free EGM-2 medium in a 24-well plate.

Step 4: Recovery

- Incubate at 37°C, 5% CO₂.
- Critical: Do not change media for 24 hours to minimize stress.
- At 48-72 hours, split cells:
 - Fraction A (20%): Lysis for gDNA extraction (Genotyping).
 - Fraction B (80%): Re-seed for ELISA supernatant collection.

Phase 3: Validation & Analysis

Genotypic Validation (T7E1 Assay)

Because EDN1 is essential, homozygous knockouts may grow slower.

- PCR amplify the 500bp region surrounding the cut site.
- Denature and re-anneal PCR products. Mismatches (wild-type vs. mutant strands) form heteroduplexes.
- Digest with T7 Endonuclease I.
- Success Criteria: Cleaved bands on an agarose gel indicate successful indel formation.
 - Note: If T7E1 is negative but phenotype is present, perform Sanger sequencing and analyze with TIDE/ICE software (T7E1 misses single-base indels).

Phenotypic Validation (ELISA)

Why ELISA? Western Blotting for ET-1 is technically difficult because the mature peptide is only 21 amino acids (2.5 kDa), which often runs off gels or transfers poorly. ELISA measures the secreted functional peptide.

Protocol:

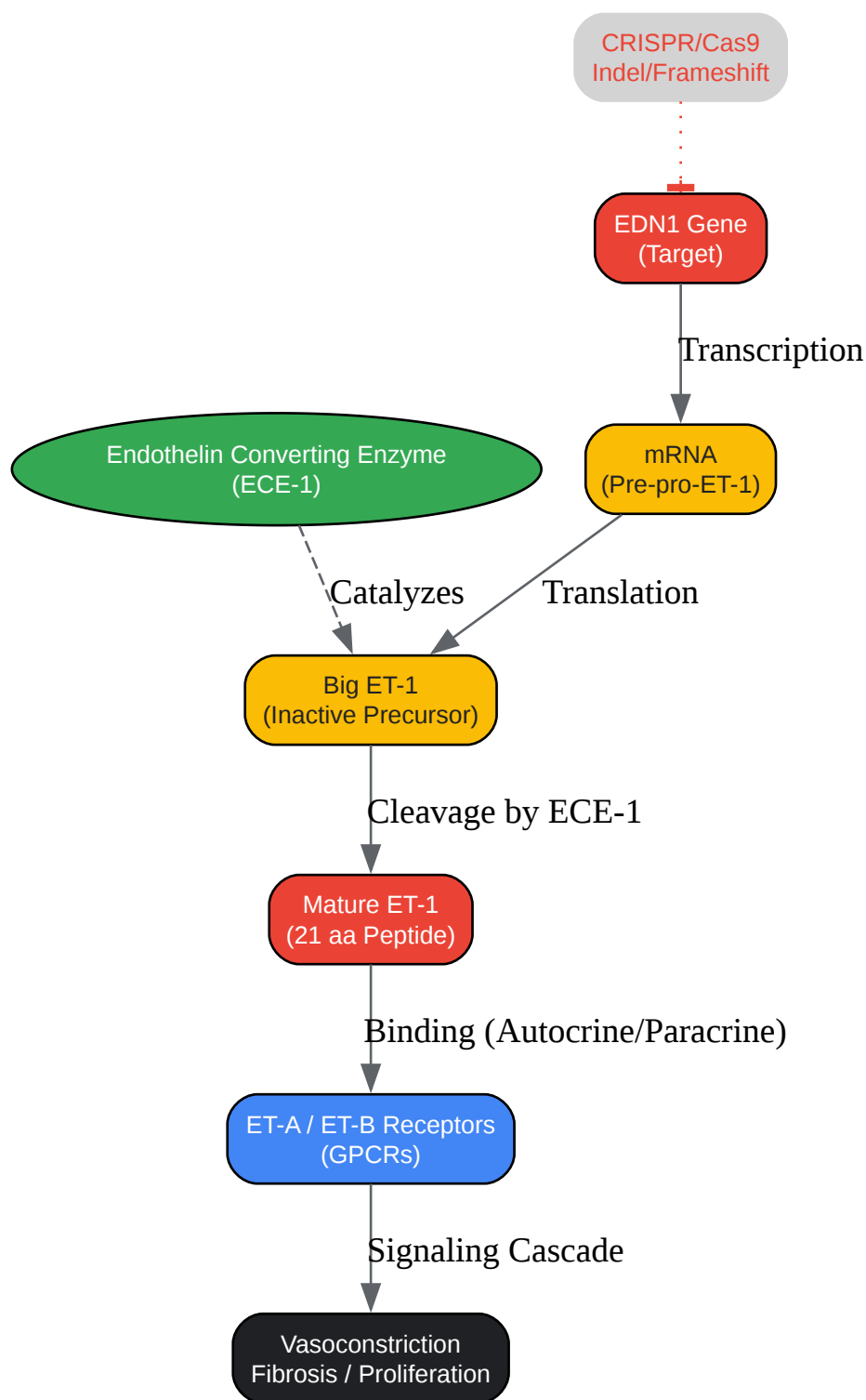
- Seed edited cells and NT-Control cells at equal density (e.g., 10,000 cells/well in 96-well).
- Incubate for 24 hours in fresh media.
- Collect supernatant. Centrifuge to remove debris.
- Run specific Human **Endothelin-1** ELISA (Sensitivity < 1 pg/mL).

Data Interpretation:

Sample	Genotype (T7E1)	ELISA (pg/mL)	Interpretation
WT / NT-Control	Single Band (No cut)	50 - 100	Normal baseline secretion.
Heterozygote (+/-)	Cleaved Bands	20 - 40	Partial KO. One allele functional.
Homozygote (-/-)	Cleaved Bands	< 1.0 (ND)	Successful Functional Knockout.

Mechanistic Pathway Diagram

Understanding the downstream effect is crucial for drug development applications.



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Caption: Figure 2. The **Endothelin-1** processing pathway.[1][7][8][9] CRISPR disruption at the gene level prevents the formation of the substrate for ECE-1, halting downstream GPCR activation.

Phase 4: Troubleshooting & Expert Insights

"The ELISA is positive, but T7E1 says I have editing."

- Cause: You likely have a heterozygous population. HUVECs are diploid.^[3] If you knock out only one allele, the remaining allele can upregulate expression to compensate (dosage compensation).
- Solution: Isolate single clones (difficult in primary cells) or repeat transfection with a higher RNP concentration to drive biallelic editing.

"Cells are dying after electroporation."

- Cause: Primary HUVECs are sensitive.
- Solution:
 - Add ROCK inhibitor (Y-27632) to the recovery media for the first 24 hours.
 - Ensure RNP is free of endotoxins (use high-quality commercial Cas9).
 - Switch to the "Pulse-Recovery" method: Allow cells to sit in the cuvette for 10 minutes post-pulse before transferring to media.

"No bands in T7E1."

- Cause: Primer mismatch or low editing efficiency.
- Solution: Design primers outside the variable region. If editing is <5%, T7E1 is not sensitive enough. Use Synthego ICE or TIDE analysis on Sanger sequencing data, which can detect editing as low as 1%.

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